

# Core Scientific Background of T-26c

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## Compound Focus: T-26c

CAS No.: 869296-13-9

Cat. No.: S544360

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**T-26c** functions as a **highly potent and selective matrix metalloproteinase-13 (MMP-13) inhibitor** [1] [2] [3]. Its primary mechanism of action is to bind to the MMP-13 enzyme, thereby inhibiting its activity. MMP-13, also known as collagenase-3, plays a key role in the degradation of type II collagen, a major component of cartilage. This makes MMP-13 a significant target in conditions like osteoarthritis.

The development of **T-26c** involved **structure-based drug design (SBDD)**, where X-ray co-crystal structures of MMP-13 were used to maximize interactions between the inhibitor and the protein's specificity pocket, resulting in high affinity and selectivity [3].

## Quantitative Data Summary

The table below summarizes the key quantitative data for **T-26c** from multiple sources.

Parameter	Value	Source / Assay
IC <sub>50</sub> (MMP-13)	6.9 pM [1] / 6.75 pM [2] [3]	Cell-free assay [1]
Selectivity	>2,600-fold over other related metalloenzymes [1] [2] [3]	N/A
In Vitro Activity	87.4% inhibition of collagen breakdown at 0.1 μM [2] [4] [3]	IL-1β and oncostatin M stimulated cartilage [2]

Parameter	Value	Source / Assay
Molecular Weight	479.51 g/mol [1] [2]	-
Chemical Formula	C <sub>24</sub> H <sub>21</sub> N <sub>3</sub> O <sub>6</sub> S [1] [2] [3]	-
CAS Number	869296-13-9 [1] [2] [4]	-

## Experimental Protocols

The following experimental details are based on referenced studies.

### In Vitro Protocol: Inhibition of Collagen Breakdown

- **Objective:** To evaluate the efficacy of **T-26c** in inhibiting collagen degradation in an ex vivo cartilage model.
- **Key Steps:**
  - **Stimulation:** Cartilage tissue is stimulated with a combination of **IL-1 $\beta$**  and **oncostatin M** to induce a catabolic state and upregulate MMP activity, mimicking disease conditions [2] [3].
  - **Treatment:** The tissue is treated with **T-26c**. A concentration of **0.1  $\mu$ M** is reported to cause **87.4% inhibition** of collagen breakdown [2] [4] [3].
  - **Measurement:** The extent of collagen degradation is quantified, likely by measuring released collagen fragments or using a specific collagenase activity assay.

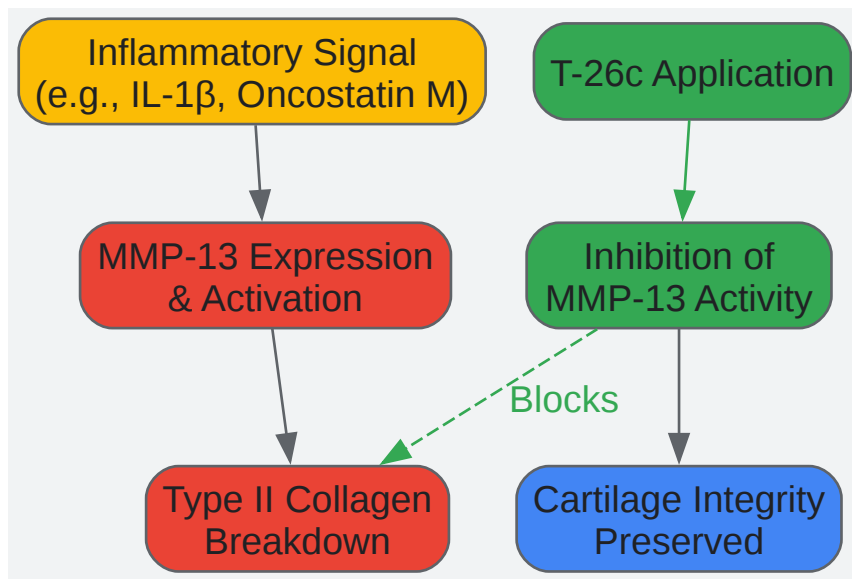
### In Vivo Protocol: Pharmacokinetic (PK) Profile

- **Objective:** To assess the absorption and systemic exposure of **T-26c** in animal models.
- **Key Steps:**
  - **Formulation:** The compound is administered orally. Studies have compared the free acid form of **T-26c** with its **disodium salt formulations**, which show improved absorption [2] [3].
  - **Dosing:** Animals (e.g., guinea pigs) are dosed at **10–20 mg/kg** [2] [3].
  - **PK Analysis:** Blood samples are collected over time to measure plasma concentration.
    - **Free Acid T-26c:** Reported AUC = 6,478 ng·h/mL; C<sub>max</sub> = 911 ng/mL [2] [3].

- **Disodium Salt T-26c:** Shows significant increases in exposure with AUC = 8,357 ng·h/mL and Cmax = 1,445 ng/mL [2] [3].

## Signaling Pathway and Mechanism

The diagram below illustrates the core mechanism of action of **T-26c** in inhibiting cartilage collagen breakdown.



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## Research Applications and Formulation Notes

- **Primary Application:** **T-26c** is a valuable **chemical probe** for specifically investigating the role of MMP-13 in pathological processes such as **osteoarthritis, cancer, and other conditions involving tissue remodeling** [2] [4] [3].
- **In Vitro Formulation:** **T-26c** is soluble in **DMSO** (e.g., 10-40 mg/mL) [1] [4] [3]. For cell-based assays, stock solutions in DMSO are diluted into the culture medium.
- **In Vivo Formulation:** For animal studies, validated formulations include:
  - **5% DMSO, 40% PEG300, 5% Tween 80, 50% saline** (1.0 mg/mL, clear solution) [1].
  - **5% DMSO, 95% Corn oil** (0.2 mg/mL, clear solution) [1].
  - It is crucial to add solvents sequentially and prepare formulations fresh for optimal results [1] [2].

The data from commercial suppliers [1] [2] [3] and a peer-reviewed source [4] are highly consistent, confirming **T-26c**'s well-characterized profile as a selective MMP-13 probe.

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## References

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2. T-26c | MMP-13 Inhibitor [medchemexpress.com]
3. - T | inhibitor of matrix metalloproteinase-13 (MMP-13) 26 c [invivochem.com]
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